

Application Notes and Protocols: Metabolic Flux Analysis of Branched-Chain Dicarboxylic Acid Biosynthesis

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Compound of Interest

Compound Name: 2,3-Dimethylideneoctanedioyl-CoA

Cat. No.: B15551603

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Audience: Researchers, scientists, and drug development professionals.

Introduction

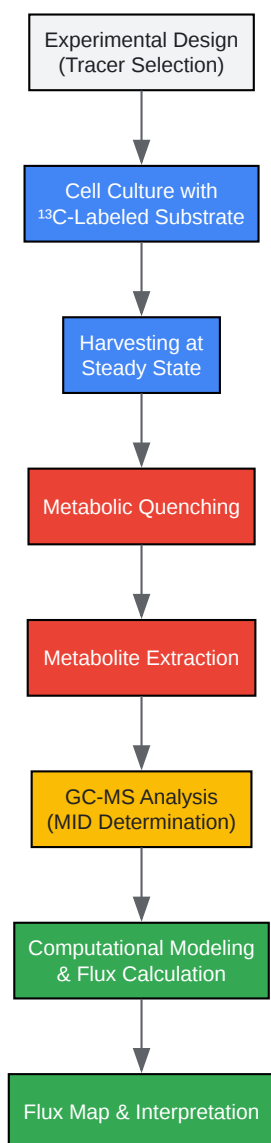
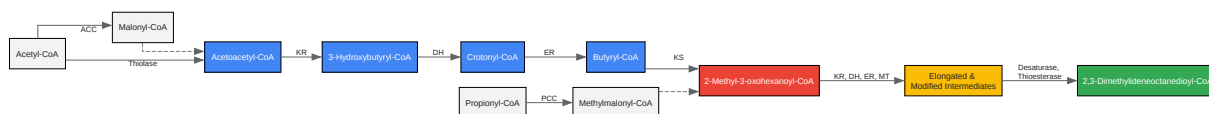
Metabolic Flux Analysis (MFA) is a powerful technique for quantifying the rates (fluxes) of intracellular metabolic reactions.[4] By using isotopically labeled substrates, such as ^{13}C -glucose, researchers can trace the flow of carbon atoms through metabolic networks.[5] This provides a detailed snapshot of cellular metabolism, revealing the contributions of different pathways to the synthesis of a target molecule.[4][6] This is particularly valuable in metabolic engineering and drug development for identifying bottlenecks, optimizing production, and understanding the metabolic state of cells.[7]

This guide outlines the experimental and computational workflow for performing a ^{13}C -based metabolic flux analysis to investigate the biosynthesis of a hypothetical branched-chain dicarboxylic acid, providing researchers with the necessary protocols to apply this methodology to their specific systems.

Hypothetical Biosynthetic Pathway

The proposed biosynthesis of "2,3-Dimethylideneoctanedioyl-CoA" is hypothesized to originate from primary metabolism, utilizing precursors such as acetyl-CoA and propionyl-CoA. The pathway likely involves a series of condensation, reduction, dehydration, and methylation

steps, analogous to fatty acid and polyketide synthesis.[8][9] Key proposed intermediates include 3-oxobutyryl-CoA, 2-methyl-3-oxobutyryl-CoA, and subsequent elongated and modified acyl-CoA thioesters.



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